

H-DL-Glu(Ome)-OMe.HCl molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-DL-Glu(Ome)-OMe.HCl*

Cat. No.: B079792

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An In-Depth Technical Guide to **H-DL-Glu(Ome)-OMe.HCl**

For Researchers, Scientists, and Drug Development Professionals

Abstract

H-DL-Glu(Ome)-OMe.HCl, also known as Dimethyl DL-glutamate hydrochloride, is a derivative of the non-essential amino acid glutamic acid. With both the alpha and gamma carboxylic acid groups protected as methyl esters, this compound serves as a valuable building block in synthetic chemistry and as a research tool in cell biology. Its primary applications are in solution-phase peptide synthesis and as a cell-permeant form of glutamate for studying cellular signaling pathways, particularly in the context of metabolism and neuroscience.^{[1][2][3]} This technical guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, complete with experimental protocols and pathway diagrams to support its use in a research and development setting.

Core Molecular Information

H-DL-Glu(Ome)-OMe.HCl is the hydrochloride salt of the dimethyl ester of DL-glutamic acid, indicating it is a racemic mixture of its D and L stereoisomers.

Physicochemical and Computational Data

The fundamental properties of **H-DL-Glu(Ome)-OMe.HCl** are summarized below. These values are crucial for experimental design, including solvent selection and reaction condition optimization.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₄ ClNO ₄	[4]
Molecular Weight	211.64 g/mol	[1][4]
CAS Number	13515-99-6	[4][5]
Appearance	Crystalline solid	[1][5]
Purity	≥95-97%	[1][4]
Solubility	Soluble in Water, DMF, DMSO, Ethanol	[1][5][6]
Storage Temperature	4°C or -20°C	[4][5]
SMILES	<chem>COC(=O)CCC(C(=O)OC)N.Cl</chem>	[4]
Topological Polar Surface Area (TPSA)	78.62 Å ²	[4]
logP	-0.1383	[4]
Hydrogen Bond Donors	1	[4]
Hydrogen Bond Acceptors	5	[4]
Rotatable Bonds	4	[4]

Synthesis Protocol

The synthesis of **H-DL-Glu(Ome)-OMe.HCl** is typically achieved through a Fischer esterification of DL-glutamic acid. The following protocol is adapted from established methods for the synthesis of its L-isomer.[7][8]

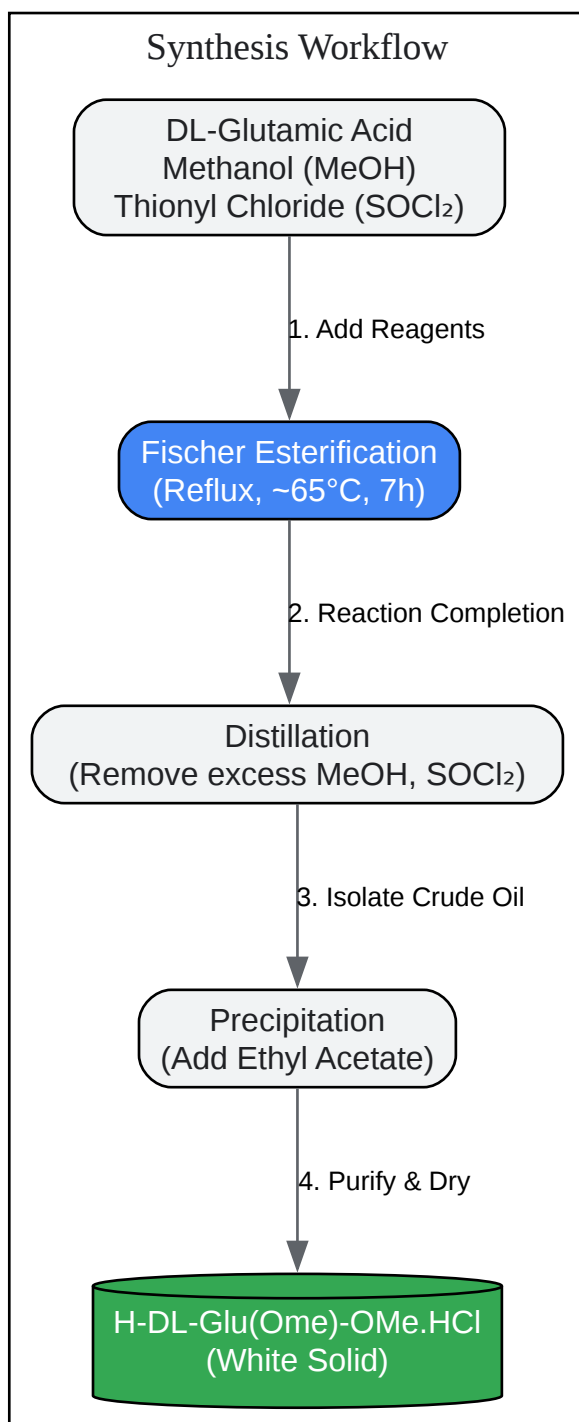
Materials

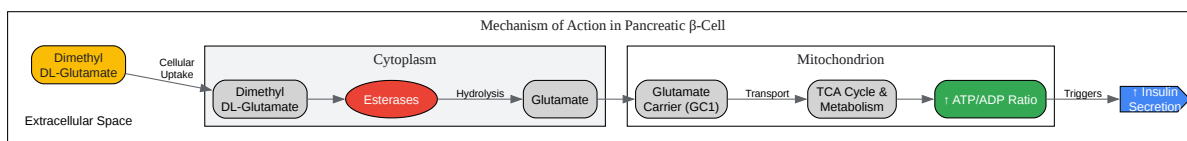
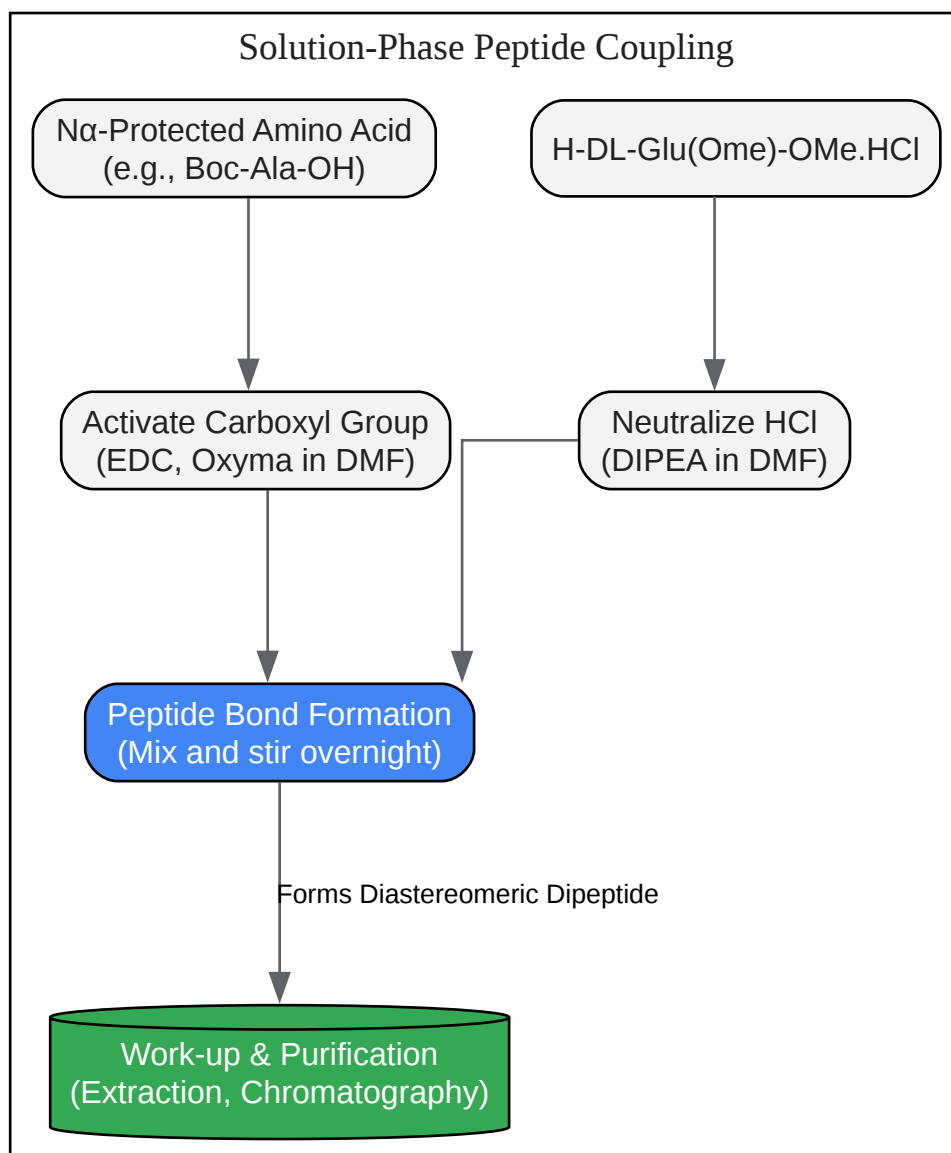
- DL-Glutamic Acid
- Methanol (Anhydrous)
- Thionyl Chloride (SOCl₂)

- Methyl tert-butyl ether (MTBE) or Ethyl Acetate
- Nitrogen gas
- Reaction vessel with reflux condenser, stirrer, and thermometer

Experimental Procedure

- **Reaction Setup:** In a four-necked flask equipped with a stirrer, thermometer, and reflux condenser, add anhydrous methanol.
- **Reagent Addition:** While stirring, add DL-Glutamic acid to the methanol. Subsequently, cool the mixture (e.g., to 0°C) and slowly add thionyl chloride dropwise. Thionyl chloride reacts with methanol to form HCl in situ, which catalyzes the esterification.
- **Reaction:** Heat the mixture to reflux (approximately 60-65°C) and maintain for several hours (e.g., 7 hours) to ensure complete esterification of both carboxylic acid groups.^[7]
- **Work-up:** After the reaction is complete, cool the system to room temperature. Purge the vessel with nitrogen gas to remove excess dissolved HCl gas.^[7]
- **Isolation:** Remove excess methanol and thionyl chloride by distillation under reduced pressure. This will yield an oily residue.^{[7][8]}
- **Precipitation & Purification:** Add a non-polar solvent like methyl tert-butyl ether or ethyl acetate to the residue and stir. This will cause the hydrochloride salt product to precipitate as a solid.^{[7][8]}
- **Drying:** Collect the solid product by filtration, wash with a small amount of the non-polar solvent, and dry under vacuum to yield **H-DL-Glu(Ome)-OMe.HCl** as a white solid.





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- To cite this document: BenchChem. [H-DL-Glu(Ome)-OMe.HCl molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079792#h-dl-glu-ome-ome-hcl-molecular-weight]

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